

Technical Guide: Ethyl 1-methyl-1H-pyrazole-3-carboxylate

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Compound of Interest

Compound Name: ethyl 1-methyl-1H-pyrazole-3-carboxylate

Cat. No.: B1278356

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CAS Number: 88529-79-7

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 1-methyl-1H-pyrazole-3-carboxylate is a heterocyclic organic compound belonging to the pyrazole class. Pyrazoles are a significant scaffold in medicinal chemistry, known to exhibit a wide range of biological activities. This technical guide provides a comprehensive overview of **ethyl 1-methyl-1H-pyrazole-3-carboxylate**, including its chemical properties, synthesis, and potential applications based on the activities of structurally related compounds. Due to the limited availability of specific experimental data for this exact isomer, this guide leverages information from closely related analogues to provide a predictive and practical resource for researchers.

Chemical and Physical Properties

While detailed experimental data for **ethyl 1-methyl-1H-pyrazole-3-carboxylate** is scarce, its basic properties can be predicted or are available from chemical databases. For comparative purposes, the properties of its isomers and related derivatives are also presented.

Property	Value (Predicted or from Databases)
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂
Molecular Weight	154.17 g/mol
IUPAC Name	ethyl 1-methyl-1H-pyrazole-3-carboxylate
CAS Number	88529-79-7
Canonical SMILES	CCOC(=O)C1=CN(N=C1)C

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **ethyl 1-methyl-1H-pyrazole-3-carboxylate** (CAS 88529-79-7) is not readily available in published literature. However, a common and adaptable method for synthesizing pyrazole carboxylates involves the cycloaddition of a hydrazine with a β -ketoester or a similar precursor. One documented synthesis for a closely related isomer, ethyl 5-methyl-1H-pyrazole-3-carboxylate, is presented below as a representative experimental protocol. This method can likely be adapted for the target compound with appropriate starting materials.

Representative Synthesis of a Structural Isomer: Ethyl 5-methyl-1H-pyrazole-3-carboxylate

This synthesis proceeds via the reaction of ethyl 2,4-dioxovalerate with hydrazine monohydrate.

Experimental Protocol:

- To a solution of ethyl 2,4-dioxovalerate (11.67 g, 73.79 mmol) in a mixture of ethanol (100 mL) and acetic acid (1 mL), hydrazine monohydrate (5.4 mL, 110.68 mmol) is added dropwise at 0 °C.
- The reaction mixture is then stirred at room temperature for 15 hours.
- Following the reaction, the mixture is poured into water (50 mL) and a saturated aqueous solution of sodium bicarbonate (5 mL).

- The product is extracted with ethyl acetate (3 x 50 mL).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the product.

Yield: 8.41 g (74%) of ethyl 5-methyl-1H-pyrazole-3-carboxylate as a white solid.

Note for Adaptation: To synthesize **ethyl 1-methyl-1H-pyrazole-3-carboxylate**, one would need to use methylhydrazine instead of hydrazine hydrate and an appropriate three-carbon ketoester precursor.

A general synthesis condition for CAS 88529-79-7 has been noted as a cycloaddition reaction in toluene with heating for one hour[1][2].

Analytical Data (for Isomeric Ethyl 5-methyl-1H-pyrazole-3-carboxylate)

The following data for the structural isomer, ethyl 5-methyl-1H-pyrazole-3-carboxylate, can serve as a reference for the characterization of the target compound.

Data Type	Results
¹ H NMR (CDCl ₃ , 250 MHz)	δ 6.55 (s, 1H), 4.34 (q, J = 7.13 Hz, 2H), 2.35 (s, 3H), 1.33 (t, J = 7.13 Hz, 3H)
EI-MS	m/z = 155 [M+1] ⁺

Biological Activities and Potential Applications in Drug Development

While specific biological data for **ethyl 1-methyl-1H-pyrazole-3-carboxylate** is not extensively documented, the pyrazole carboxylate scaffold is prevalent in compounds with a wide array of pharmacological activities. Research on substituted pyrazole carboxylates suggests potential applications in various therapeutic areas.

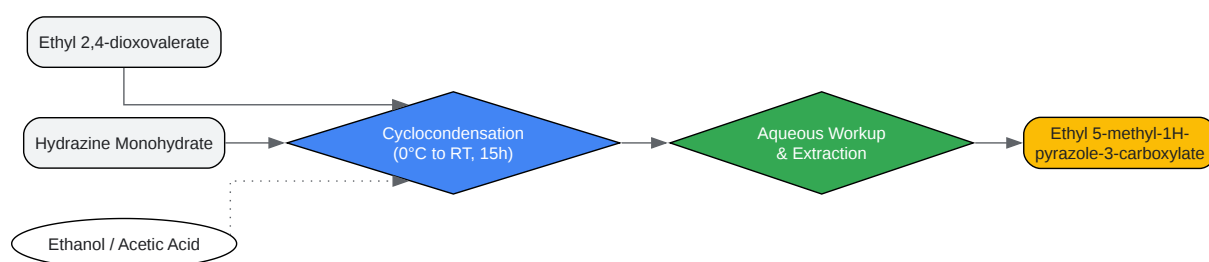
Biological Activity	Description of Findings for Related Compounds
Anti-inflammatory	Derivatives of ethyl 5-(substituted)-1H-pyrazole-3-carboxylate have shown significant anti-inflammatory activity in carrageenan-induced paw edema models in rats.[3]
Antimicrobial	Novel ethyl 1,5-disubstituted-1H-pyrazole-3-carboxylates have demonstrated activity against Gram-positive and Gram-negative bacteria, as well as various fungi.
Anticancer	The pyrazole moiety is a key feature in many compounds designed as anticancer agents.

These findings suggest that **ethyl 1-methyl-1H-pyrazole-3-carboxylate** could serve as a valuable building block for the synthesis of novel therapeutic agents. Its functional groups, the ester and the N-methylated pyrazole ring, offer sites for further chemical modification to develop libraries of compounds for screening in drug discovery programs.

Visualizations

Synthesis Workflow

The following diagram illustrates a plausible synthetic pathway for a pyrazole carboxylate, based on the representative synthesis of an isomer.



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Caption: Representative synthesis of a pyrazole carboxylate isomer.

General Structure of Biologically Active Pyrazole Carboxylates

The diagram below shows the core structure of ethyl pyrazole-3-carboxylates and indicates common points of substitution for generating derivatives with diverse biological activities.

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